

Technical Support Center: Preventing Macromolecule Aggregation in Enzymatic Assays

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Compound of Interest

Compound Name: *Macrocarpal K*

Cat. No.: *B15591185*

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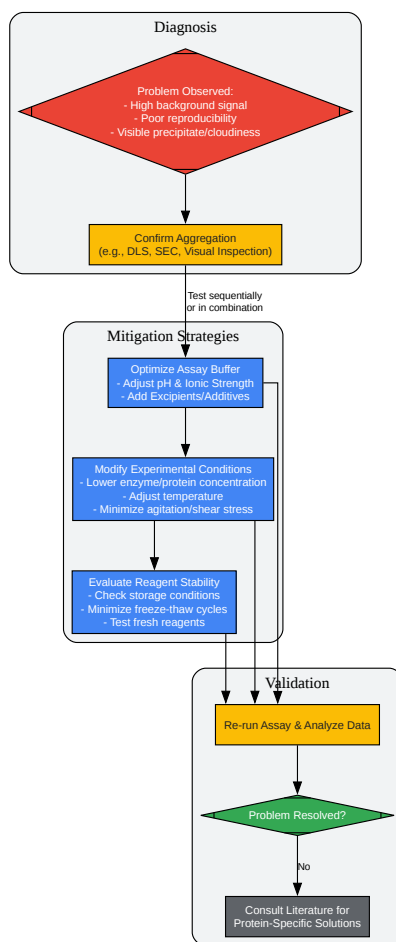
This guide provides researchers, scientists, and drug development professionals with troubleshooting strategies and answers to frequently asked questions regarding the prevention of macromolecule (e.g., protein, antibody, enzyme) aggregation in enzymatic assays. Aggregation can lead to loss of biological activity, assay interference, and inaccurate results.^[1]^[2]

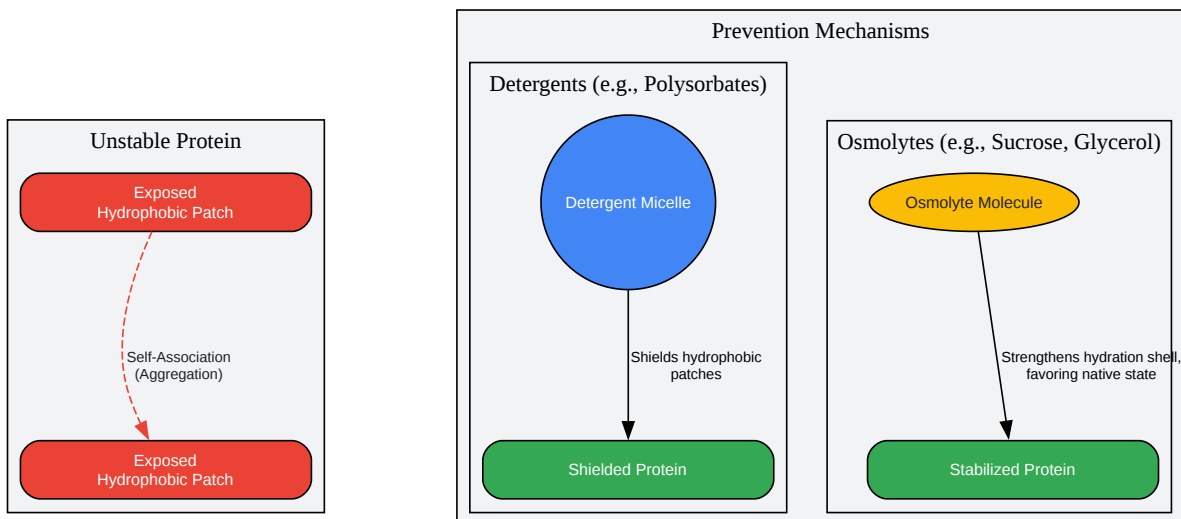
Troubleshooting Guide

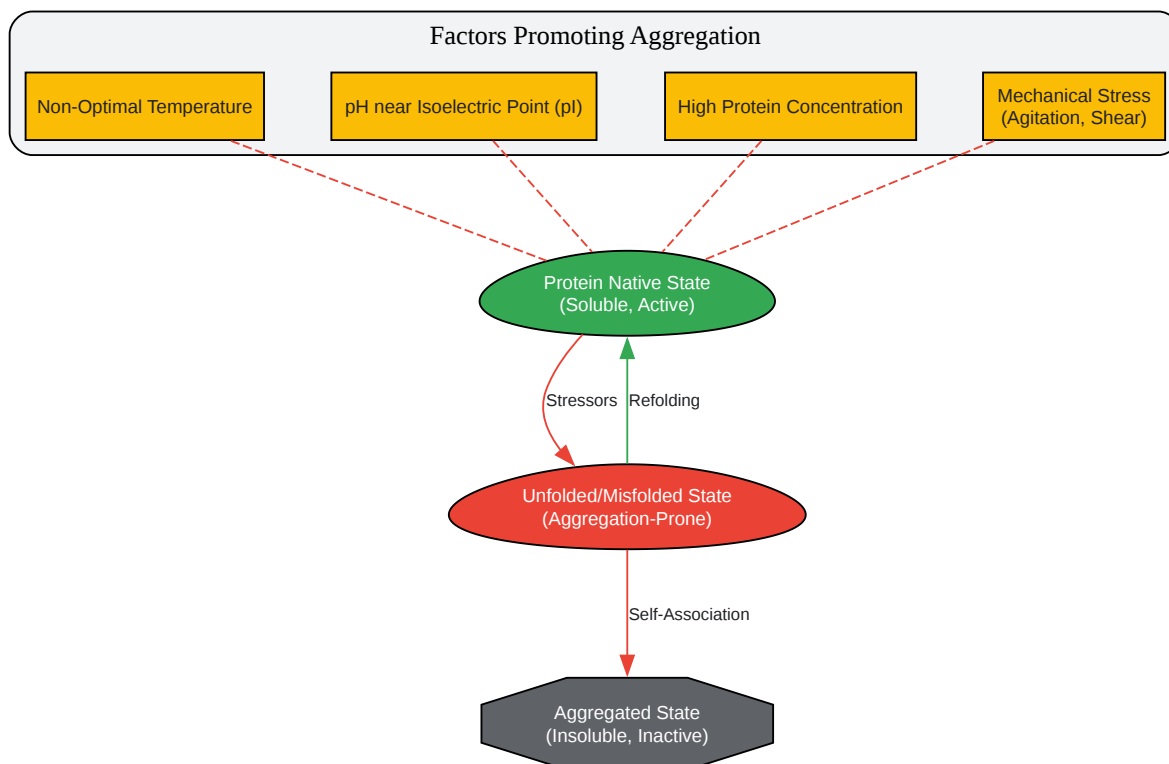
Aggregation of proteins or other macromolecules is a common issue that can manifest as sample cloudiness, precipitation, or inconsistent assay results.^[1]^[3] This guide provides a systematic approach to diagnosing and resolving aggregation problems.

Initial Troubleshooting Workflow

If you observe or suspect aggregation in your enzymatic assay, follow the logical workflow below. Start by identifying the symptoms and systematically test different mitigation strategies.







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References

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